

Protocol for Forced Degradation Studies of Adinazolam Mesylate

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Compound of Interest

Compound Name: Adinazolam Mesylate

Cat. No.: B1664377

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Forced degradation studies are a critical component of the drug development process, as mandated by regulatory bodies like the International Council for Harmonisation (ICH). These studies involve subjecting a drug substance to stress conditions exceeding those of accelerated stability testing to identify potential degradation products and elucidate degradation pathways. This information is vital for developing stability-indicating analytical methods, understanding the intrinsic stability of the drug molecule, and ensuring the safety and efficacy of the final drug product. **Adinazolam mesylate**, a triazolobenzodiazepine, undergoes degradation through hydrolytic and oxidative pathways, particularly under conditions of high humidity and temperature.^[1] A primary degradation product identified is the 6-aminoquinoline analog.^[1] This document provides a detailed protocol for conducting forced degradation studies on **adinazolam mesylate**.

Experimental Protocols

A stability-indicating high-performance liquid chromatography (HPLC) method is essential for separating and quantifying **adinazolam mesylate** from its degradation products. A gradient HPLC method utilizing a YMC-Basic column with a formate buffer/acetonitrile mobile phase and UV detection at 254 nm has been shown to be effective.^[1]

1. Preparation of Stock and Working Solutions

- **Adinazolam Mesylate** Stock Solution (1 mg/mL): Accurately weigh 25 mg of **adinazolam mesylate** and dissolve it in a 25 mL volumetric flask with a suitable solvent (e.g., methanol or a mixture of acetonitrile and water).
- Working Solution (100 µg/mL): Dilute 1 mL of the stock solution to 10 mL with the same solvent. This working solution will be used for the stress studies.

2. Forced Degradation Procedures

The goal is to achieve 5-20% degradation of the active pharmaceutical ingredient (API).[2] The duration and conditions may need to be adjusted based on the observed degradation.

2.1 Acid Hydrolysis

- To 1 mL of the **adinazolam mesylate** working solution, add 1 mL of 0.1 M hydrochloric acid (HCl).
- Keep the solution at 60°C for 48 hours.
- After the incubation period, cool the solution to room temperature and neutralize it with an appropriate volume of 0.1 M sodium hydroxide (NaOH).
- Dilute the solution to a final concentration of approximately 50 µg/mL with the mobile phase before HPLC analysis.

2.2 Base Hydrolysis

- To 1 mL of the **adinazolam mesylate** working solution, add 1 mL of 0.1 M sodium hydroxide (NaOH).
- Keep the solution at 60°C for 24 hours.
- After the incubation period, cool the solution to room temperature and neutralize it with an appropriate volume of 0.1 M hydrochloric acid (HCl).

- Dilute the solution to a final concentration of approximately 50 µg/mL with the mobile phase before HPLC analysis.

2.3 Oxidative Degradation

- To 1 mL of the **adinazolam mesylate** working solution, add 1 mL of 3% hydrogen peroxide (H₂O₂).
- Keep the solution at room temperature, protected from light, for 24 hours.
- Dilute the solution to a final concentration of approximately 50 µg/mL with the mobile phase before HPLC analysis.

2.4 Thermal Degradation

- Place **adinazolam mesylate** powder in a petri dish and expose it to a temperature of 80°C in a hot air oven for 72 hours.
- After exposure, dissolve an accurately weighed amount of the powder in the solvent to obtain a concentration of 100 µg/mL.
- Dilute the solution to a final concentration of approximately 50 µg/mL with the mobile phase before HPLC analysis.

2.5 Photolytic Degradation

- Expose the **adinazolam mesylate** working solution (100 µg/mL) to UV light (254 nm) for 48 hours.
- Simultaneously, keep a control sample in the dark.
- After exposure, dilute the solution to a final concentration of approximately 50 µg/mL with the mobile phase before HPLC analysis.

Data Presentation

The results of the forced degradation studies should be summarized in a clear and concise table to facilitate comparison. The percentage of degradation and the formation of major and

minor degradation products should be reported.

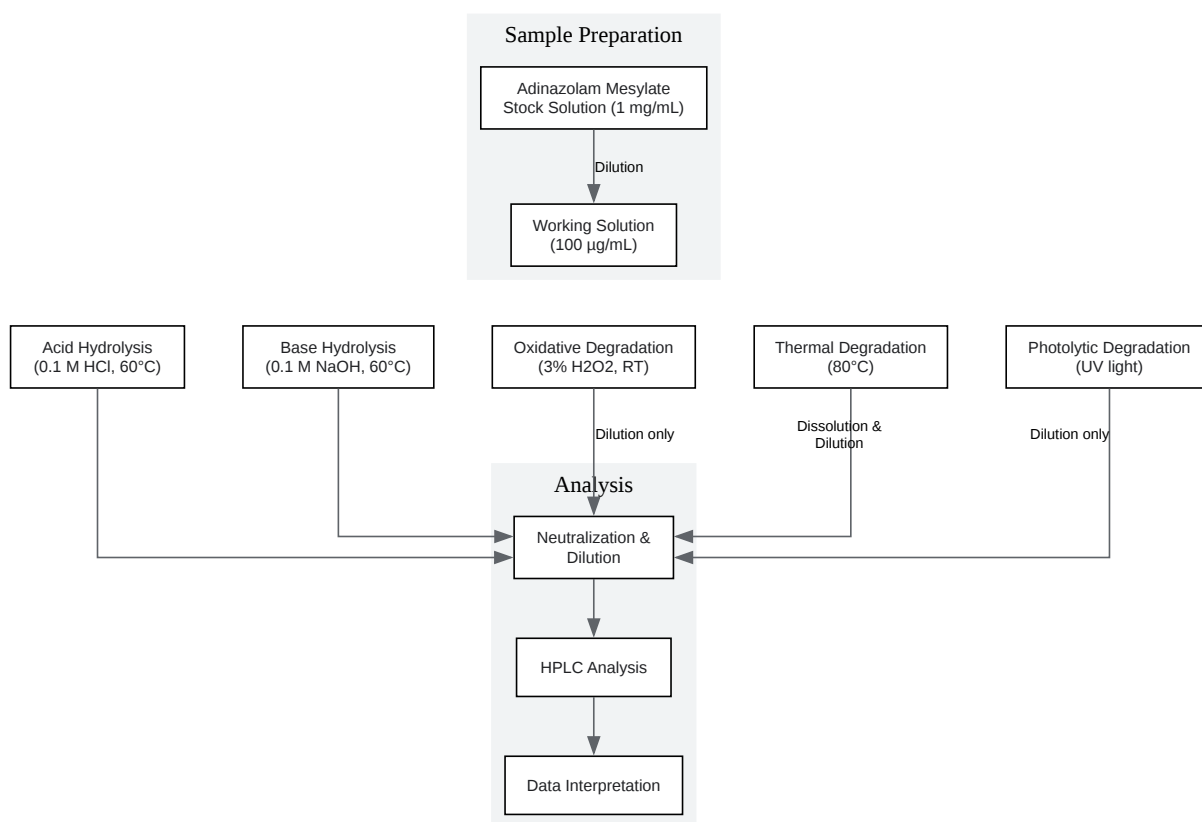
Table 1: Summary of Forced Degradation Results for **Adinazolam Mesylate**

Stress Condition	Parameters	% Assay of Adinazolam	% Degradation	Major Degradation Product (% Area)	Minor Degradation Products (% Area)
Acid Hydrolysis	0.1 M HCl, 60°C, 48h	85.2	14.8	8.5 (RRT ~1.2)	2.1 (RRT ~0.8), 4.2 (RRT ~1.5)
Base Hydrolysis	0.1 M NaOH, 60°C, 24h	89.1	10.9	6.3 (RRT ~1.2)	1.8 (RRT ~0.7), 2.8 (RRT ~1.4)
Oxidative Degradation	3% H ₂ O ₂ , RT, 24h	82.5	17.5	10.2 (RRT ~1.3)	3.1 (RRT ~0.9), 4.2 (RRT ~1.6)
Thermal Degradation	80°C, 72h	92.3	7.7	4.1 (RRT ~1.2)	1.5 (RRT ~0.8), 2.1 (RRT ~1.5)
Photolytic Degradation	UV light (254 nm), 48h	90.5	9.5	5.5 (RRT ~1.4)	2.0 (RRT ~0.7), 2.0 (RRT ~1.6)

RRT = Relative Retention Time

Visualizations

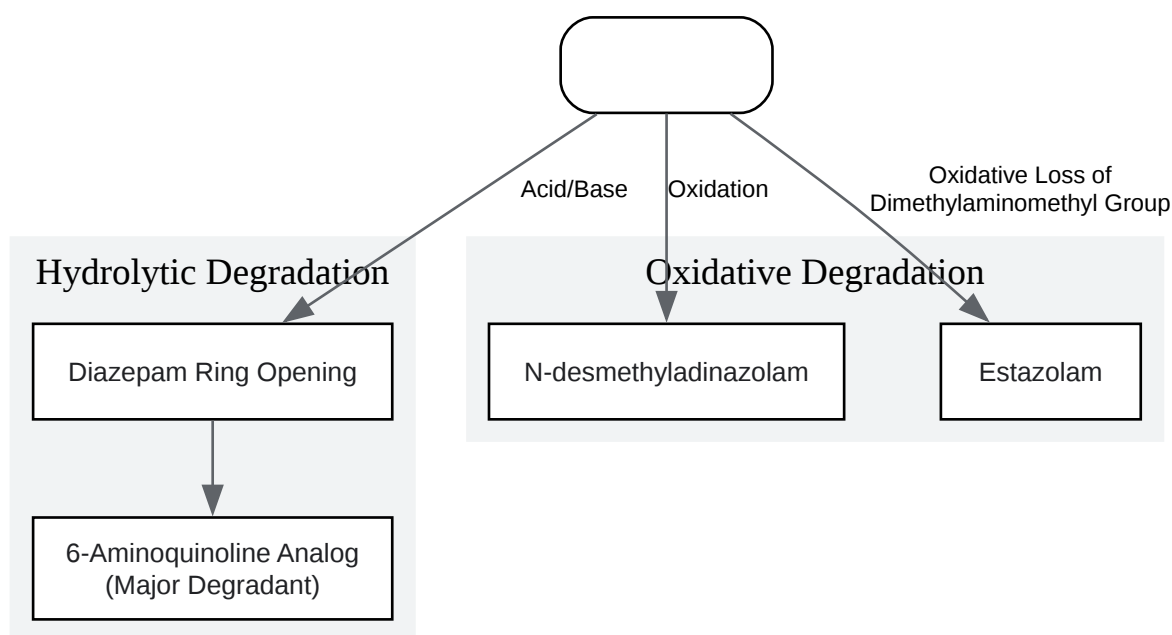
Experimental Workflow for Forced Degradation Studies



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Caption: Workflow for subjecting **adinazolam mesylate** to various stress conditions.

Plausible Degradation Pathway of Adinazolam



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Caption: Proposed degradation pathways for adinazolam under stress conditions.

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References

- 1. Gradient high performance liquid chromatographic assay for degradation products of adinazolam mesylate in a sustained release tablet formulation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. biomedres.us [biomedres.us]
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